

# Pyrogallol: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pyrogallol*

Cat. No.: *B1678534*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Pyrogallol**, also known as 1,2,3-trihydroxybenzene, is an organic compound with the chemical formula  $C_6H_3(OH)_3$ .<sup>[1][2]</sup> It is a white, water-soluble solid that is notable for its sensitivity to oxygen, which can cause samples to appear brownish.<sup>[2]</sup> As one of the three isomers of benzenetriol, **pyrogallol** is a significant molecule in various research and development applications, including its use as a metal-complexing agent.<sup>[3]</sup> This technical guide provides an in-depth overview of **pyrogallol**, focusing on its chemical identifiers, safety data, and relevant experimental contexts for professionals in the field.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **pyrogallol** is provided below. This data is essential for laboratory use, ensuring proper handling and application in experimental setups.

| Identifier        | Value                                                                | Reference       |
|-------------------|----------------------------------------------------------------------|-----------------|
| CAS Number        | 87-66-1                                                              | [1][3][4][5][6] |
| Molecular Formula | C <sub>6</sub> H <sub>6</sub> O <sub>3</sub>                         | [2][3][7]       |
| Molecular Weight  | 126.11 g/mol                                                         | [1][2][3][5]    |
| EC Number         | 201-762-9                                                            | [1][4][6]       |
| Melting Point     | 125.5 °C (257.9 °F; 398.6 K)                                         | [2]             |
| Boiling Point     | 307 °C (585 °F; 580 K)                                               | [2]             |
| Density           | 1.453 g/cm <sup>3</sup> (at 4 °C)                                    | [2]             |
| Synonyms          | 1,2,3-Trihydroxybenzene,<br>Pyrogallol acid, Benzene-<br>1,2,3-triol | [1][2][3][5]    |

## Safety Data Sheet Summary

The safe handling of **pyrogallol** is paramount in a research environment. The following tables summarize the critical safety information derived from its Safety Data Sheet (SDS).

### Hazard Identification and Classification

| Hazard Class                                   | Category | Hazard Statement                                               |
|------------------------------------------------|----------|----------------------------------------------------------------|
| Acute Toxicity (Oral)                          | 4        | H302: Harmful if swallowed.[4][8]                              |
| Acute Toxicity (Dermal)                        | 4        | H312: Harmful in contact with skin.[4][8]                      |
| Acute Toxicity (Inhalation)                    | 4        | H332: Harmful if inhaled.[4][8]                                |
| Germ Cell Mutagenicity                         | 2        | H341: Suspected of causing genetic defects.[4][6][8]           |
| Hazardous to the Aquatic Environment (Chronic) | 3        | H412: Harmful to aquatic life with long lasting effects.[4][6] |

Signal Word: Warning[1][4][5]

## Toxicological Data

| Test                | Result    | Species |
|---------------------|-----------|---------|
| LD50 (Oral)         | 300 mg/kg | Mouse   |
| LD50 (Subcutaneous) | 566 mg/kg | Mouse   |

## Personal Protective Equipment (PPE) and Handling

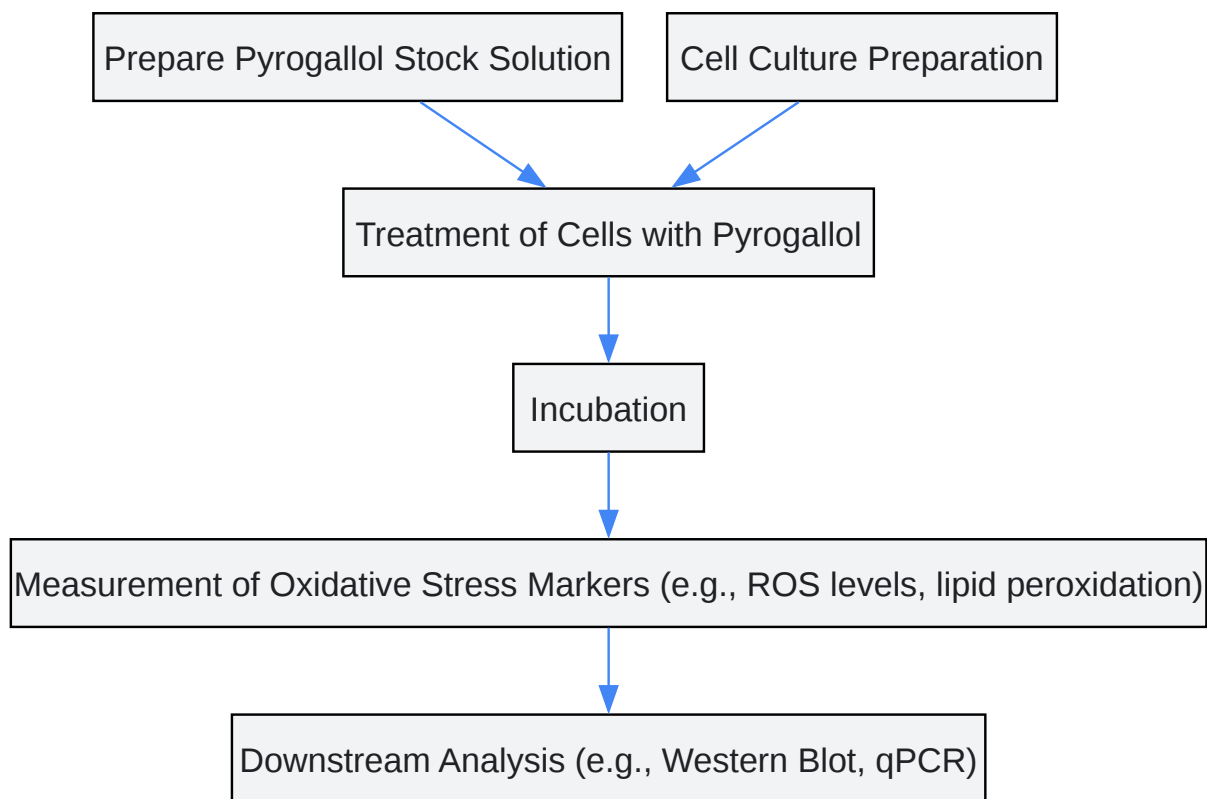
| Protection Type        | Recommendation                                                                                                    |
|------------------------|-------------------------------------------------------------------------------------------------------------------|
| Eye/Face Protection    | Safety goggles with side protection.[6]                                                                           |
| Skin Protection        | Wear suitable chemical-resistant gloves (tested according to EN 374).[6]                                          |
| Respiratory Protection | Use a dust mask type N95 (US) or type P3 (EN 143) respirator cartridges.[1]                                       |
| General Handling       | Wash hands thoroughly after handling. Use only outdoors or in a well-ventilated area. Avoid breathing dust.[4][9] |

## Experimental Applications and Protocols

**Pyrogallol**'s chemical properties make it a versatile reagent in various experimental settings. Its ability to generate reactive oxygen species (ROS) is often harnessed in studies investigating oxidative stress and antioxidant mechanisms.

## General Workflow for Inducing Oxidative Stress with Pyrogallol

The following diagram illustrates a typical workflow for utilizing **pyrogallol** to induce oxidative stress in a cell culture model. This process is fundamental in studies aiming to evaluate the efficacy of antioxidant compounds or to understand the cellular response to oxidative damage.

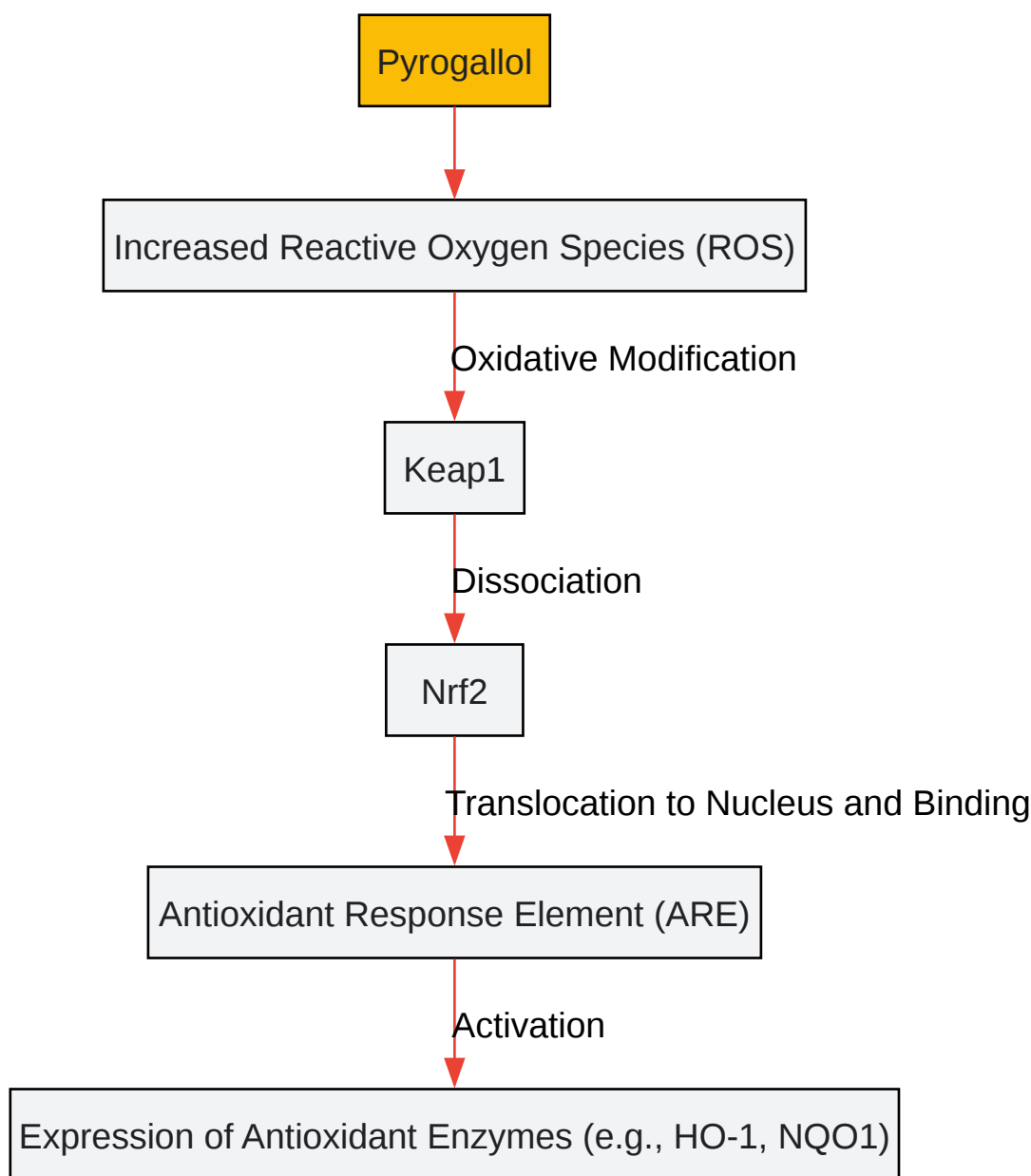


[Click to download full resolution via product page](#)

Caption: Workflow for cellular oxidative stress induction using **pyrogallol**.

## Signaling Pathway Perturbation by Pyrogallol-Induced Oxidative Stress

**Pyrogallol**-induced ROS can modulate various intracellular signaling pathways. A common pathway affected is the Nrf2-Keap1 pathway, which is a master regulator of the antioxidant response.



[Click to download full resolution via product page](#)

Caption: **Pyrogallol's** effect on the Nrf2-Keap1 signaling pathway.

## Conclusion

This technical guide provides essential information on **pyrogallol** for researchers and professionals in drug development. Its well-defined chemical properties and safety profile, when handled correctly, make it a valuable tool in the laboratory. The provided experimental workflow and signaling pathway diagram offer a foundational understanding of its application in

studying oxidative stress, a critical area of research in numerous disease models. Adherence to the safety guidelines outlined in the SDS is crucial for the responsible and effective use of this compound.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 连苯三酚 ACS reagent, ≥99% | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. Pyrogallol - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 3. scbt.com [[scbt.com](https://scbt.com)]
- 4. pentachemicals.eu [[pentachemicals.eu](https://pentachemicals.eu)]
- 5. Pyrogallol for synthesis 87-66-1 [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 6. carlroth.com:443 [[carlroth.com:443](https://carlroth.com:443)]
- 7. Pyrogallol | C<sub>6</sub>H<sub>3</sub>(OH)<sub>3</sub> | CID 1057 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 8. cdn.caymanchem.com [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 9. fishersci.com [[fishersci.com](https://fishersci.com)]
- To cite this document: BenchChem. [Pyrogallol: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1678534#pyrogallol-cas-number-and-safety-data-sheet>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)